

Preparing BVD 10 Stock Solutions for Research Use: Application Notes and Protocols

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Compound of Interest

Compound Name: BVD 10
Cat. No.: B15621132

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This document provides detailed application notes and protocols for the preparation of stock solutions of **BVD 10**, a highly selective Neuropeptide Y (NPY) Y1 receptor antagonist, for use in scientific research. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to BVD 10

BVD 10 is a potent and selective antagonist of the Neuropeptide Y receptor type 1 (Y1R), a G-protein coupled receptor involved in various physiological processes, including appetite regulation, anxiety, and vascular tone.[1] Its high selectivity makes it a valuable tool for investigating the specific roles of the Y1 receptor in cellular signaling and disease models. Proper preparation and storage of **BVD 10** stock solutions are paramount for obtaining accurate and reliable experimental data.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **BVD 10** are summarized in the table below.

| Property | Value | Reference |
|--------------------------|---|----------------------------|
| IUPAC Name | Not routinely used; peptide sequence is key. | |
| CAS Number | 262418-00-8 | Tocris Bioscience |
| Molecular Formula | C ₅₈ H ₉₂ N ₁₆ O ₁₃ | Tocris Bioscience |
| Molecular Weight | 1221.46 g/mol | Tocris Bioscience |
| Purity | Typically ≥95% (refer to lot-specific Certificate of Analysis) | Supplier Dependent |
| Appearance | White to off-white lyophilized powder | General Observation |
| Storage (Lyophilized) | -20°C | Tocris Bioscience |
| Storage (Stock Solution) | -20°C or -80°C | General Peptide Guidelines |
| Ki for human Y1R | 25.7 nM | Tocris Bioscience |
| Ki for human Y2R | 1420 nM | Tocris Bioscience |
| Ki for human Y4R | 2403 nM | Tocris Bioscience |
| Ki for human Y5R | 7100 nM | Tocris Bioscience |

Experimental Protocols

Preparation of a 10 mM BVD 10 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BVD 10** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BVD 10** (lyophilized powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibrate:** Before opening, allow the vial of lyophilized **BVD 10** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the peptide.
- **Centrifuge:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 1221.46 \text{ g/mol} / 1000 = 12.21 \text{ mg}$

Accurately weigh the required amount of **BVD 10** powder. For ease of use, it is often practical to reconstitute the entire contents of a pre-weighed vial.

- **Calculate Required Volume of DMSO:** If reconstituting the entire vial, calculate the volume of DMSO needed to achieve the desired concentration (e.g., 10 mM).

$$\text{Volume (mL)} = (\text{Mass of peptide (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mM)} * 1000$$

For example, if the vial contains 5 mg of **BVD 10**: $\text{Volume (mL)} = (5 \text{ mg} / 1221.46 \text{ g/mol}) / 10 \text{ mM} * 1000 = 0.409 \text{ mL}$ or 409 μL

- **Dissolution:** Carefully add the calculated volume of DMSO to the vial containing the **BVD 10** powder.

- **Mixing:** Gently vortex the solution for 10-20 seconds to ensure the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the peptide. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Preparation of Aqueous Working Solutions from DMSO Stock

For most cell-based assays, it is necessary to dilute the DMSO stock solution into an aqueous buffer. It is crucial to ensure the final concentration of DMSO in the assay is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **BVD 10** stock solution in DMSO
- Sterile aqueous buffer (e.g., phosphate-buffered saline (PBS), cell culture medium)
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

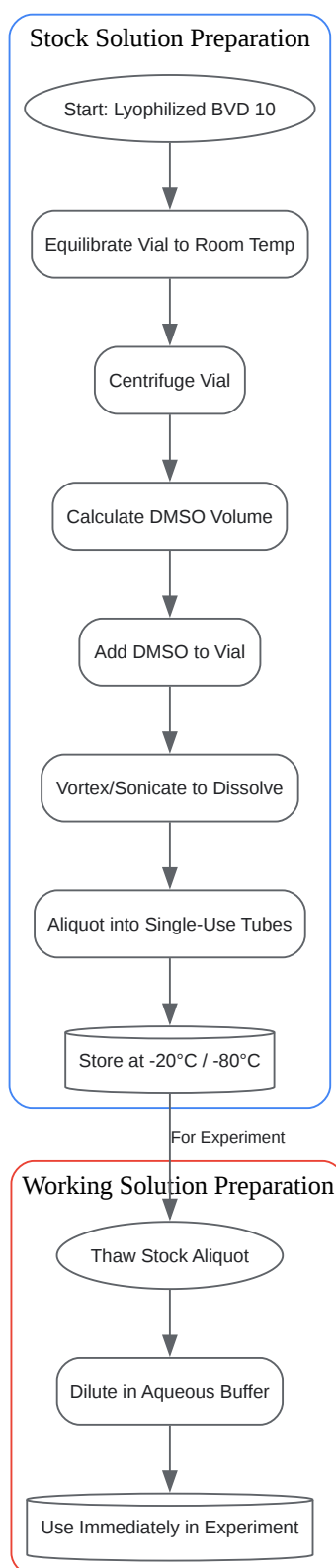
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **BVD 10** DMSO stock solution at room temperature.
- **Serial Dilutions (Recommended):** To minimize precipitation, it is recommended to perform serial dilutions rather than a single large dilution.
 - First, prepare an intermediate dilution of the DMSO stock in the aqueous buffer. For example, dilute the 10 mM stock 1:10 in your buffer to create a 1 mM solution.
 - Further dilute this intermediate solution to your final desired working concentration.

- **Direct Dilution (for low concentrations):** For very low final concentrations, a direct dilution may be possible. Add the required small volume of the DMSO stock solution to a larger volume of the aqueous buffer while gently vortexing to ensure rapid mixing and prevent precipitation.
- **Final DMSO Concentration:** Always calculate the final percentage of DMSO in your working solution to ensure it is within the tolerated range for your specific cell type or experimental system.
- **Use Immediately:** Aqueous solutions of peptides are less stable than their DMSO counterparts. It is recommended to prepare aqueous working solutions fresh for each experiment and use them immediately. Do not store aqueous solutions of **BVD 10** for extended periods.

Visualizations

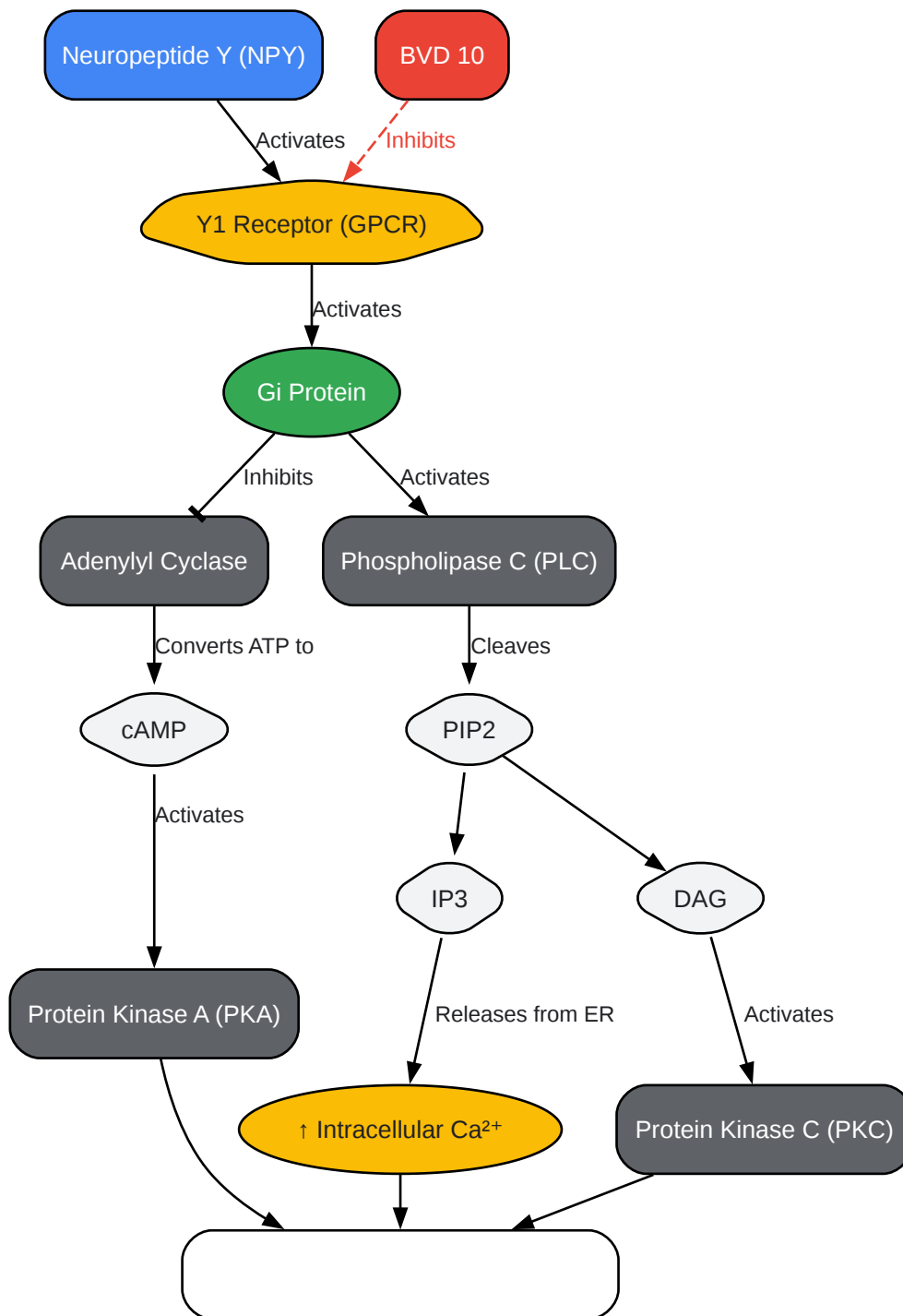
Experimental Workflow for **BVD 10** Stock Solution Preparation



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Caption: Workflow for preparing **BVD 10** stock and working solutions.

Simplified NPY Y1 Receptor Signaling Pathway



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Caption: NPY Y1 receptor signaling and the inhibitory action of **BVD 10**.

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References

- 1. [verifiedpeptides.com](https://www.verifiedpeptides.com) [[verifiedpeptides.com](https://www.verifiedpeptides.com)]
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